

In-Depth Technical Guide to the Health and Safety Considerations of Promethium-145

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Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the radiological properties, health hazards, and safety protocols associated with **Promethium-145** (Pm-145). The information is intended to support safe laboratory practices and risk assessment in research and development settings.

Introduction to Promethium-145

Promethium-145 is a radioactive isotope of the lanthanide element promethium. It is the most stable isotope of promethium, with a half-life of 17.7 years.^[1] Unlike other commercially used isotopes like Promethium-147, Pm-145 is not a primary beta emitter. Instead, it decays primarily through electron capture to Neodymium-145 (Nd-145), with a very rare alpha decay to Praseodymium-141.^[1] This decay mechanism results in the emission of a cascade of low-energy Auger electrons and characteristic X-rays, which are the primary radiological considerations for health and safety.

Radiological Properties

A thorough understanding of the radiological properties of **Promethium-145** is fundamental to implementing appropriate safety measures. The key characteristics are summarized in the tables below.

Physical and Radiological Characteristics

Property	Value	Reference
Half-life	17.7 years	[1]
Primary Decay Mode	Electron Capture (>99%)	[1]
Secondary Decay Mode	Alpha Decay ($\sim 2.8 \times 10^{-7} \%$)	[1]
Decay Product (EC)	Neodymium-145 (Stable)	[1]
Decay Product (Alpha)	Praseodymium-141 (Stable)	[1]
Specific Activity	5.1 TBq/g (139 Ci/g)	[1]

Emissions Data

The decay of **Promethium-145** by electron capture results in vacancies in the electron shells, which are filled by electrons from outer shells. The excess energy is released as characteristic X-rays or through the emission of Auger electrons. The following table details the primary emissions of concern.

Radiation Type	Mean Energy per Disintegration (MeV)	Major Emission Energies and Intensities
Auger Electrons	0.01258	A spectrum of low-energy electrons with multiple discrete peaks. Notable emissions include those with energies of approximately 0.0000137 MeV (Yield: 11.98), 0.0000785 MeV (Yield: 1.215), 0.0000939 MeV (Yield: 4.532), and a range of others with varying intensities. [2]
X-rays	0.0315	A series of characteristic X-rays, primarily from the K and L shells of Neodymium. Key energies include approximately 0.0368 MeV (Yield: 0.2163), 0.0374 MeV (Yield: 0.3939), and 0.0423 MeV (Yield: 0.0753). [2]
Gamma Rays	Not a significant emission	A very low intensity gamma ray is emitted at 0.0724 MeV (Yield: 0.0185). [2]

Health Hazards

The primary health hazard associated with **Promethium-145** is internal exposure. Due to the low energy and short range of Auger electrons, external exposure poses a minimal risk.

Internal Exposure

If inhaled or ingested, **Promethium-145** can be transported to and accumulate in various organs, with a significant affinity for bone surfaces. The high linear energy transfer (LET) characteristics of Auger electrons mean that they deposit their energy very densely in the

immediate vicinity of the decay event. This localized energy deposition can lead to significant damage to sensitive cellular structures, particularly DNA.

The biological effects of Auger electron emitters are of particular concern when the radionuclide is localized within or near the cell nucleus, where it can cause complex, difficult-to-repair DNA double-strand breaks. This can lead to an increased risk of cancer and other stochastic health effects.

Dosimetric Data

To control occupational exposure, Annual Limits on Intake (ALI) and Derived Air Concentrations (DAC) have been established. These values represent the intake of a radionuclide that would result in a committed effective dose equivalent of 0.05 Sv (5 rem) for stochastic effects or a committed dose equivalent to an organ or tissue of 0.5 Sv (50 rem) for deterministic effects.

Intake Route	ALI (μCi)	DAC (μCi/ml)	Target Organ
Oral Ingestion	1×10^4	-	Bone Surface
Inhalation (Class W)	2×10^2	7×10^{-8}	Bone Surface
Inhalation (Class Y)	2×10^2	8×10^{-8}	Bone Surface

Data sourced from WAC 246-221-290 Appendix A. Class W and Y refer to the clearance rate from the pulmonary region of the lung (Weeks and Years, respectively).

Safety Protocols and Procedures

Strict adherence to established safety protocols is essential when handling **Promethium-145** to minimize the risk of internal contamination.

Engineering Controls

- **Fume Hoods:** All work with unsealed sources of **Promethium-145** that could become airborne should be conducted in a properly functioning fume hood with a face velocity of at least 100 feet per minute.

- **Glove Boxes:** For procedures with a higher risk of generating aerosols, a glove box should be utilized to provide an additional layer of containment.
- **Shielding:** Due to the low energy of the emitted X-rays, significant shielding is often not required for small quantities. However, for larger activities, thin lead or lead-impregnated acrylic shielding can be used to reduce exposure to low-energy photons. It is important to note that traditional beta shielding materials like thick plastics are not necessary.

Personal Protective Equipment (PPE)

- **Gloves:** Double gloving with disposable nitrile or latex gloves is mandatory. Gloves should be monitored frequently for contamination and changed immediately if contamination is detected or suspected.
- **Lab Coat:** A lab coat should be worn at all times when working with **Promethium-145**.
- **Eye Protection:** Safety glasses or goggles are required to protect against splashes.
- **Dosimetry:** While external whole-body dosimeters may not accurately reflect the primary hazard, they should be worn in accordance with institutional policies. Ring dosimeters should be worn when handling stock solutions.

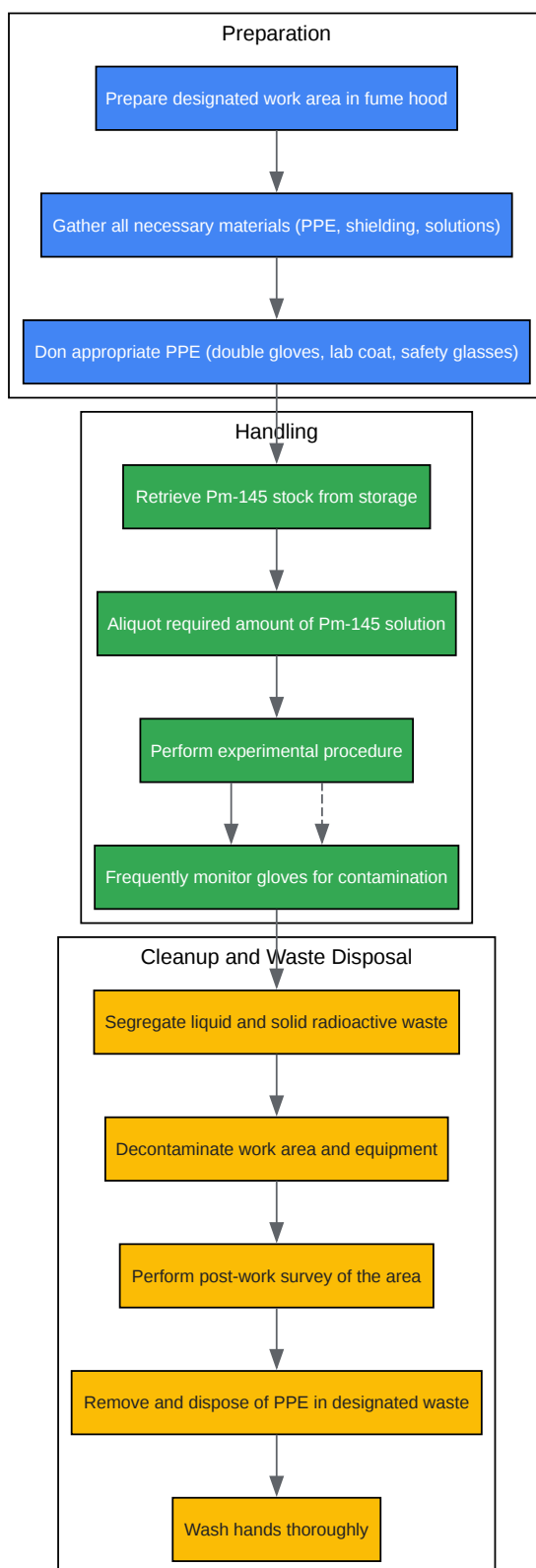
Decontamination

In the event of a spill or contamination, prompt and thorough decontamination is crucial.

- **Minor Spills:** For small liquid spills, absorb the material with absorbent paper. Clean the area with a suitable decontamination solution. Since promethium is a lanthanide, decontamination solutions containing chelating agents like EDTA may be effective. Commercially available radioactive decontamination solutions are also recommended.
- **Major Spills:** In the case of a larger spill, evacuate the immediate area, notify the Radiation Safety Officer (RSO), and restrict access.
- **Personnel Decontamination:** If skin contamination occurs, wash the affected area gently with mild soap and lukewarm water. Avoid harsh scrubbing that could abrade the skin and increase absorption.

Experimental Protocols

The following section outlines a generalized workflow for a typical experiment involving the handling of an unsealed **Promethium-145** solution.



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Caption: A generalized workflow for handling unsealed **Promethium-145**.

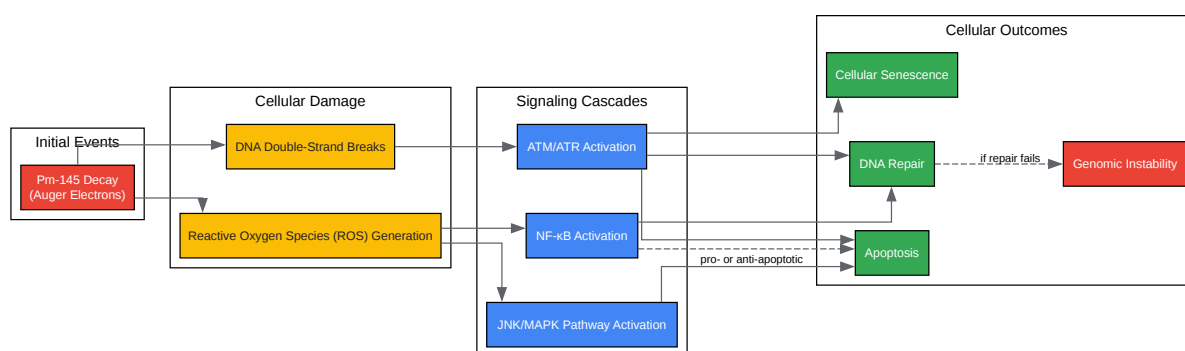
Waste Management

Proper management of radioactive waste is critical to ensure the safety of personnel and the environment.

- **Waste Segregation:** All waste contaminated with **Promethium-145** must be segregated from non-radioactive waste. Liquid and solid waste should be collected in separate, clearly labeled, and appropriately shielded containers.
- **Waste Classification:** The classification of **Promethium-145** waste (e.g., Class A, B, or C) for disposal will depend on its specific activity and concentration. Refer to local and national regulations for specific classification criteria.
- **Disposal:** Disposal of **Promethium-145** waste must be done through the institution's licensed radioactive waste disposal program.

Cellular Response to Promethium-145 Exposure

Internalization of **Promethium-145** and the subsequent emission of Auger electrons can trigger a complex cellular response to the induced DNA damage and oxidative stress.



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Caption: Cellular signaling pathways activated by **Promethium-145** exposure.

The primary cellular response is the activation of the DNA Damage Response (DDR) pathway, initiated by the sensing of double-strand breaks by proteins such as ATM and ATR. This leads to cell cycle arrest to allow time for DNA repair. Concurrently, the generation of reactive oxygen species (ROS) can activate stress-response pathways, including the JNK/MAPK and NF- κ B signaling cascades. The ultimate fate of the cell—survival through successful DNA repair, programmed cell death (apoptosis), or senescence—depends on the extent of the damage and the cellular context. Inaccurate repair can lead to genomic instability and an increased risk of carcinogenesis.

Conclusion

Promethium-145 presents a significant internal radiation hazard due to the localized energy deposition of its Auger electrons. A thorough understanding of its radiological properties and the associated health risks is paramount for its safe handling. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to strict experimental and waste disposal protocols, researchers can effectively mitigate the risks associated with this radionuclide. This guide serves as a foundational resource for developing institution-specific safety programs for the use of **Promethium-145** in research and drug development.

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References

- 1. Promethium - Wikipedia [en.wikipedia.org]
- 2. mirdsoft.org [mirdsoft.org]
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